Introduction: The Significance of Fluorinated Aromatic Amides

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Compound of Interest

Compound Name:	*2,2,2-trifluoro-N-(2-iodophenyl)acetamide*
CAS No.:	*143321-89-5*
Cat. No.:	*B172989*

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Fluorinated compounds play a crucial role in medicinal chemistry and materials science. The introduction of fluorine atoms can significantly alter a molecule's physical, chemical, and biological properties, including metabolic stability, lipophilicity, and binding affinity. **2,2,2-trifluoro-N-(2-iodophenyl)acetamide** is a molecule of interest as it combines a trifluoroacetyl group with an iodinated phenyl ring, functionalities that can serve as precursors or key components in the synthesis of more complex bioactive compounds.[1] Understanding its three-dimensional structure is paramount for rational drug design and the development of new synthetic methodologies.

The amide bond is a fundamental functional group in chemistry and biology.[2] Its conformation and the intermolecular interactions it engages in are critical determinants of the supramolecular architecture of molecules in the solid state. This guide will explore these features in detail for the title compound.

Molecular and Crystal Structure Analysis

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The crystal structure of **2,2,2-trifluoro-N-(2-iodophenyl)acetamide** was determined by single-crystal X-ray diffraction.[1][3] The analysis reveals a single molecule in the asymmetric unit.[1] A key feature of the molecular structure is the dihedral angle of 62.1 (3)° between the plane of the phenyl ring and the amide group, indicating a significantly twisted conformation.[1]

One of the notable aspects of this crystal structure is the disorder of the three fluorine atoms of the trifluoromethyl group. They are distributed over two sets of sites with relative occupancies of 0.615 (14) and 0.385 (14).[1][3] This disorder is a common phenomenon for trifluoromethyl groups due to the low rotational barrier around the C-C bond.[4]

The crystal packing is primarily stabilized by intermolecular N—H···O hydrogen bonds. These interactions link the molecules into chains that propagate along the c-axis direction.[1][3] This hydrogen bonding motif is a common and robust feature in the crystal structures of primary and secondary amides.

Below is a diagram illustrating the molecular structure of **2,2,2-trifluoro-N-(2-iodophenyl)acetamide**.

Caption: Molecular structure of **2,2,2-trifluoro-N-(2-iodophenyl)acetamide**.

Crystallographic Data

The following table summarizes the key crystallographic data for **2,2,2-trifluoro-N-(2-iodophenyl)acetamide**. This data provides the fundamental parameters for defining the crystal lattice and the quality of the structure determination.[1]

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Parameter	Value
Chemical Formula	$C_8H_5F_3INO$
Formula Weight (M_r)	315.02
Crystal System	Tetragonal
Space Group	$I4_1/a$
a (Å)	15.8871 (1)
c (Å)	15.9300 (2)
V (Å^3)	4020.7 (6)
Z	16
Calculated Density (D_x)	2.075 Mg m^{-3}
Radiation	Mo Kα (λ = 0.71073 Å)
Temperature (K)	293
R[$F^2 > 2\sigma(F^2)$]	0.044
wR(F^2)	0.105
Goodness-of-fit (S)	1.06

Experimental Protocols

The determination of a crystal structure is a multi-step process that requires careful execution of synthesis, crystallization, data collection, and structure refinement. The protocols described here are based on the published work and general best practices in the field.

Synthesis and Crystallization

While the specific synthesis for this compound is not detailed in the crystallographic report, a general and plausible method for the synthesis of N-aryl acetamides involves the reaction of an aniline with an acylating agent.

Protocol for Synthesis:

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- Reactant Preparation: Dissolve 2-iodoaniline in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran) in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Acylation: Cool the solution in an ice bath (0 °C). Add trifluoroacetic anhydride dropwise to the stirred solution. The reaction is typically exothermic.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for several hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Work-up: Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with the organic solvent. Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel or by recrystallization to obtain the pure **2,2,2-trifluoro-N-(2-iodophenyl)acetamide**.

Protocol for Crystallization: Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a solvent.

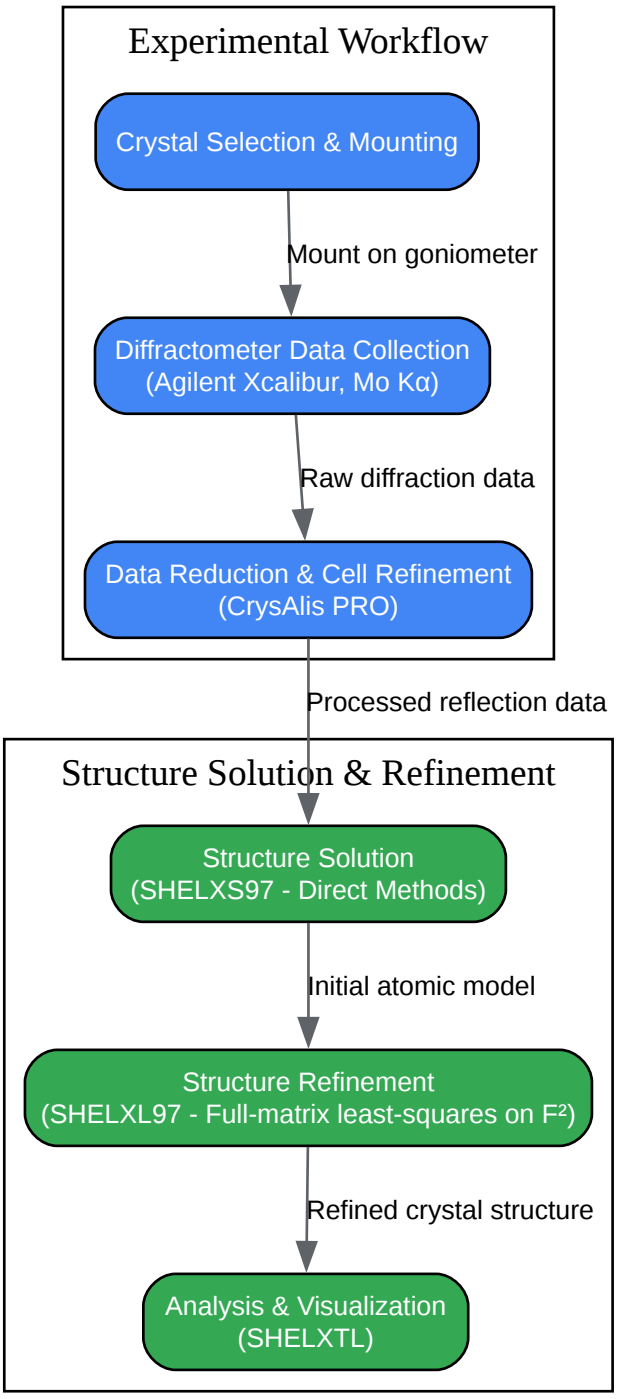
- Solvent Selection: Dissolve the purified compound in a minimal amount of a suitable solvent or solvent mixture (e.g., ethanol, ethyl acetate, or a mixture of hexane and ethyl acetate).
- Slow Evaporation: Loosely cover the container (e.g., with perforated parafilm) and allow the solvent to evaporate slowly at room temperature over several days.
- Crystal Harvesting: Once well-formed crystals appear, carefully harvest them from the mother liquor.

The choice of solvent and the rate of evaporation are critical factors that influence crystal quality.

X-ray Data Collection and Structure Refinement

The following workflow outlines the key steps in determining the crystal structure from a suitable single crystal.

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Caption: Workflow for X-ray crystallography.

Protocol for Data Collection and Refinement:

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- Crystal Mounting: A suitable single crystal (in this case, 0.30 × 0.20 × 0.20 mm) is selected and mounted on a goniometer head.[1]
- Data Collection: The crystal is placed in a diffractometer (e.g., Agilent Xcalibur) and irradiated with monochromatic X-rays (Mo Kα radiation).[1] A series of diffraction images are collected as the crystal is rotated.
- Data Reduction: The collected images are processed to integrate the reflection intensities and determine the unit cell parameters. This step is performed using software like CrysAlis PRO.[1] An absorption correction is also applied.
- Structure Solution: The phase problem is solved using direct methods with software such as SHELXS97 to obtain an initial model of the atomic positions.[1]
- Structure Refinement: The initial model is refined against the experimental data using full-matrix least-squares on F^2 with a program like SHELXL97.[1] This iterative process adjusts atomic positions, displacement parameters, and occupancies to minimize the difference between observed and calculated structure factors. Hydrogen atoms were located in a difference map and refined with constraints.[1]
- Validation and Analysis: The final refined structure is validated using crystallographic metrics (e.g., R-factors, goodness-of-fit) and analyzed for its geometric features and intermolecular interactions. Molecular graphics are generated using software like SHELXTL.[1]

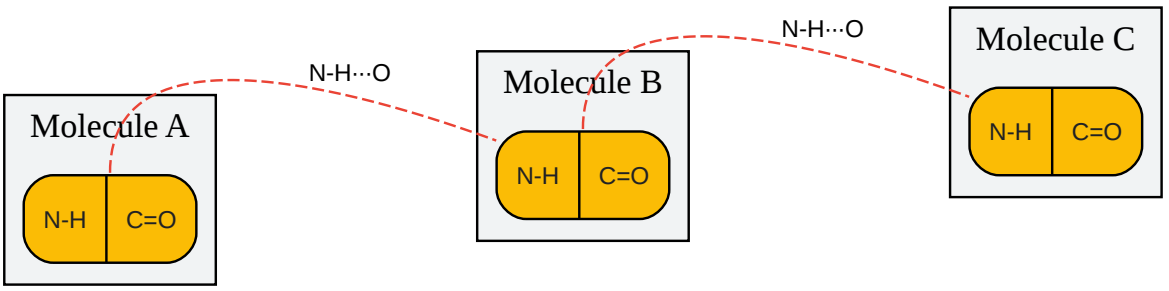
Intermolecular Interactions and Supramolecular Assembly

The dominant intermolecular interaction governing the crystal packing of **2,2,2-trifluoro-N-(2-iodophenyl)acetamide** is the N—H···O hydrogen bond. This interaction is directional and plays a crucial role in the formation of one-dimensional chains of molecules.

The geometry of this hydrogen bond is a key factor in the stability of the crystal lattice. While the precise bond distances and angles for this specific interaction are found in the supplementary crystallographic information file (CIF), the formation of these chains is explicitly mentioned as the primary packing motif.[1]

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The diagram below illustrates the hydrogen bonding pattern.



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Caption: Hydrogen-bonded chain formation.

In addition to hydrogen bonding, other weaker interactions such as halogen bonding (involving the iodine atom) and dipole-dipole interactions may also contribute to the overall stability of the crystal structure, although they are not highlighted as the primary interactions in the published study.[1] The study of such interactions is crucial for understanding polymorphism, where different crystalline forms of the same compound can exhibit different physical properties.[5]

Conclusion

The crystal structure of **2,2,2-trifluoro-N-(2-iodophenyl)acetamide** provides valuable insights into the solid-state conformation and intermolecular interactions of this fluorinated aromatic amide. The twisted conformation, the disorder of the trifluoromethyl group, and the formation of one-dimensional chains via N—H···O hydrogen bonds are the defining features of its supramolecular assembly. This detailed structural knowledge is essential for professionals in drug development and materials science, as it forms the basis for understanding the compound's physicochemical properties and for designing new molecules with desired functionalities. The experimental and refinement protocols outlined in this guide represent a standard and robust methodology for the determination of small-molecule crystal structures.

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